Application of Bromo-Chloro-Butane in Polymer Chemistry: Application Notes and Protocols

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Compound of Interest

Compound Name: *Bromo-chloro-butane*

Cat. No.: *B8364196*

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Introduction

Bromo-chloro-butane is a versatile bifunctional alkyl halide that holds significant potential in polymer chemistry. Its structure, featuring two different halogen atoms (bromine and chlorine), allows for selective chemical transformations, making it a valuable tool for the synthesis of well-defined polymers with specific architectures and functionalities.[1] The differential reactivity of the C-Br and C-Cl bonds enables its use as a bifunctional initiator or a chain transfer agent in various polymerization techniques. This document provides detailed application notes and protocols for the potential use of **bromo-chloro-butane** in polymer synthesis, catering to researchers in polymer chemistry and drug development.

Physicochemical Properties of 1-Bromo-4-chlorobutane

A clear understanding of the physical and chemical properties of the reagent is crucial for its effective application.

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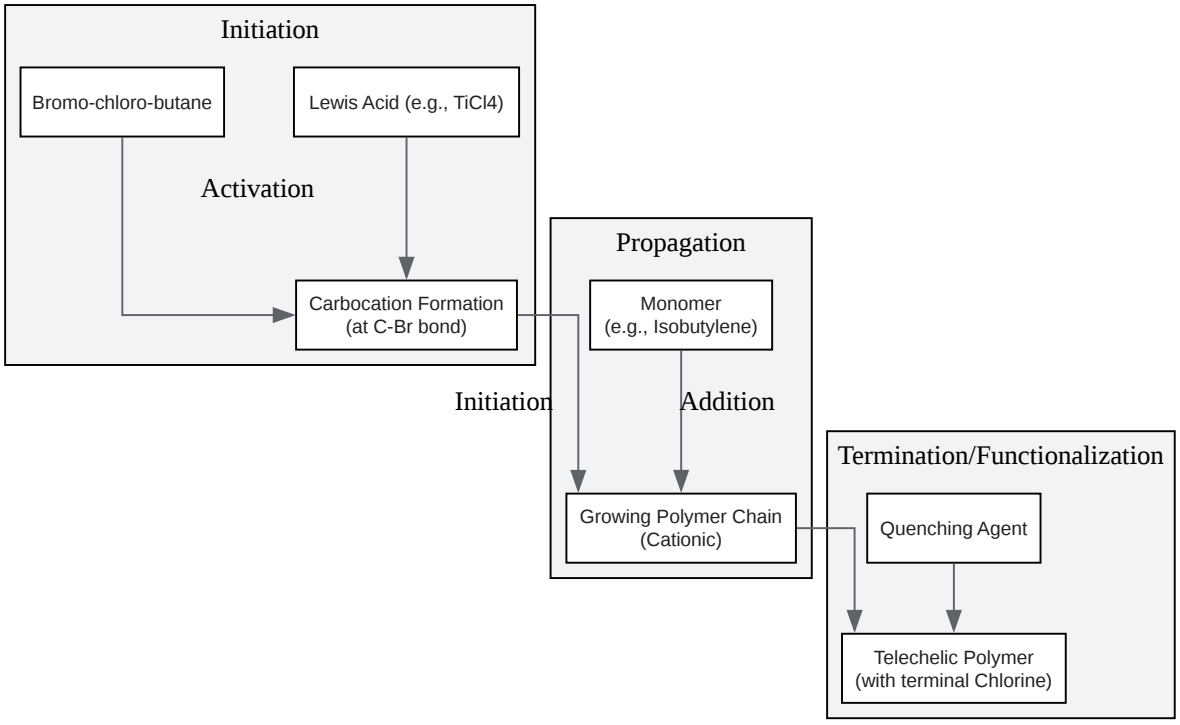
Property	Value
CAS Number	6940-78-9
Molecular Formula	C4H8BrCl
Molecular Weight	171.46 g/mol [2]
Appearance	Colorless to pale yellow liquid
Boiling Point	175-176 °C
Density	1.488 g/mL at 25 °C[2]
Refractive Index	1.4875 (n20/D)[2]
Solubility	Insoluble in water, soluble in common organic solvents

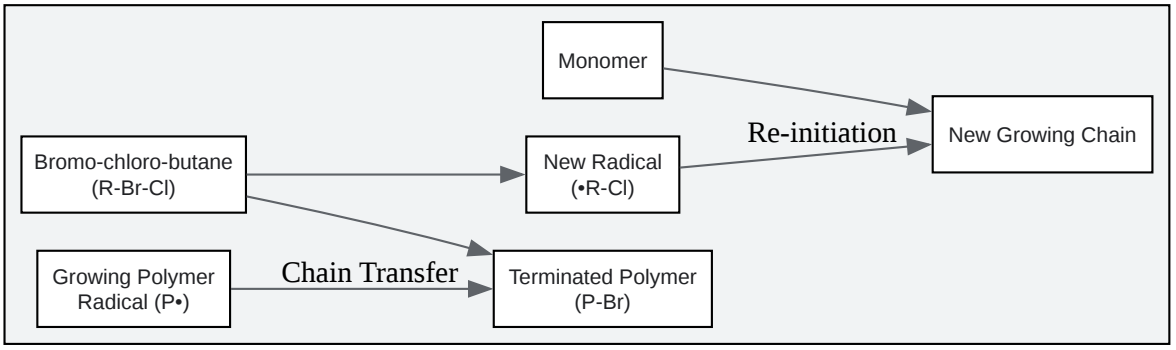
Application in Cationic Polymerization: Bifunctional Initiator

In cationic polymerization, **bromo-chloro-butane** can serve as a precursor to a bifunctional initiator, enabling the synthesis of telechelic polymers (polymers with functional groups at both ends). The more labile carbon-bromine bond can be selectively cleaved to generate a carbocation, which then initiates the polymerization of cationically polymerizable monomers such as isobutylene or vinyl ethers.[3] The less reactive carbon-chlorine bond remains intact at the other end of the initiator, thus becoming a terminal functional group on the resulting polymer chain.

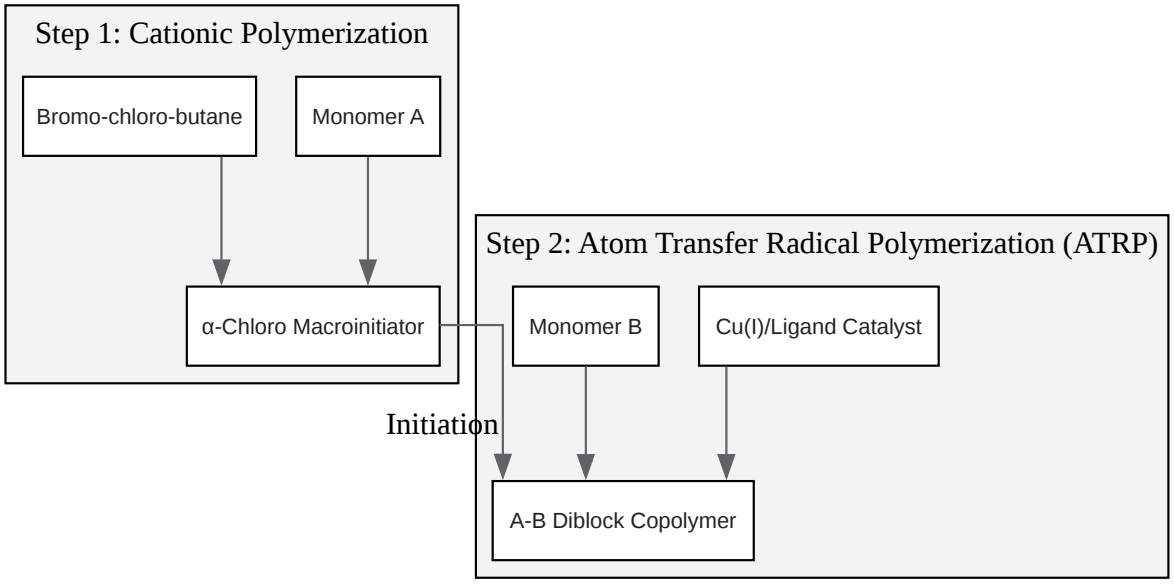
Logical Workflow for Bifunctional Initiation

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References

- 1. nbinno.com [nbinno.com]
- 2. 1-Bromo-4-chlorobutane | 6940-78-9 [chemicalbook.com]
- 3. Cationic polymerization - Wikipedia [en.wikipedia.org]
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